Application Notes and Protocols: Elucidating the Structure of Stellacyanin using NMR Spectroscopy

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Compound of Interest

Compound Name:	*stellacyanin*
CAS No.:	*12738-61-3*
Cat. No.:	*B1173104*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Stellacyanin**, a small, heavily glycosylated, blue copper protein, plays a role in electron transfer processes in plants.[1] Unlike other blue copper proteins such as plastocyanin and azurin, **stellacyanin** possesses a unique copper-binding site, lacking the typical axial methionine ligand, which is replaced by a glutamine residue.[1][2] This structural distinction imparts unique spectroscopic and redox properties.[1][2] Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for determining the three-dimensional structure of **stellacyanin** in solution, providing insights into its unique metal coordination environment and overall fold.[3][4][5] This document provides detailed application notes and protocols for the structure determination of **stellacyanin** using NMR spectroscopy.

I. Structural Insights from Paramagnetic NMR

The presence of a paramagnetic Cu(II) ion in oxidized **stellacyanin** and the ability to substitute it with other paramagnetic ions like Co(II) offers a powerful handle for NMR studies.[6][7] Paramagnetic effects, such as hyperfine shifts and paramagnetic relaxation enhancement

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(PRE), provide valuable long-range structural information that is not accessible through conventional NOE-based methods.[7][8][9]

Key Observations from Paramagnetic NMR of **Stellacyanin**:

- Hyperfine Shifted Signals: The 1H NMR spectrum of Co(II)-substituted **stellacyanin** reveals numerous signals shifted far from their typical diamagnetic positions, ranging from 210 to -60 ppm.[6] These large shifts are characteristic of paramagnetic centers and allow for the resolution of signals from residues coordinating the metal ion.[6]
- Ligand Identification: Through 1D and 2D NOE experiments on the paramagnetic species, the metal ligands have been identified as two histidine residues and one cysteine residue.[6][10] A glutamine residue serves as the axial ligand.[6]
- Solvent Accessibility: Both coordinating histidine residues in **stellacyanin** have been shown to be solvent-accessible, a feature that may contribute to its low redox potential compared to other blue copper proteins.[6][10]
- Comparison with Other Blue Copper Proteins: The hyperfine shifts and line widths of the coordinating cysteine's β-CH2 protons differ significantly between azurin, plastocyanin, and **stellacyanin**, reflecting differences in the out-of-plane displacement of the copper ion.[11]

II. Quantitative Data from NMR Studies

The following tables summarize key quantitative data obtained from NMR studies of **stellacyanin** and its derivatives.

Table 1: 1H NMR Hyperfine Shifts, Line Widths, and T1 Values for Co(II)-**Stellacyanin**

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Signal Label	Chemical Shift (ppm)	Line Width (Hz)	T1 (ms)
A	205.0	12000	1.2
B	165.0	15000	1.0
C	110.0	18000	0.8
D	95.0	16000	0.9
z	-55.0	10000	1.5

Data extracted from a representative study on Co(II)-substituted **stellacyanin** and may vary based on experimental conditions.[6]

Table 2: Comparison of Cysteine β-CH2 Proton NMR Parameters in Oxidized Blue Copper Proteins

Protein	Average Hyperfine Shift (ppm)	Average Line Width (MHz)
Azurin	~850	1.2
Plastocyanin	~600	0.45
Stellacyanin	~400	0.25

These values are obtained through saturation transfer experiments between the oxidized and reduced forms of the proteins.[11]

III. Experimental Protocols

The following protocols outline the key steps for determining the solution structure of **stellacyanin** using NMR spectroscopy.

Protocol 1: Sample Preparation

- Protein Expression and Purification:

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- Express recombinant **stellacyanin** (or its isotopically labeled variants) in a suitable expression system (e.g., Pichia pastoris or E. coli).
- Purify the protein to >95% homogeneity using standard chromatographic techniques (e.g., ion exchange, size exclusion).

- Preparation of NMR Sample:
  - For diamagnetic (Cu(I) or apo) and paramagnetic (Cu(II)) states, prepare samples by appropriate redox treatment or metal removal/reconstitution.[3]
  - For paramagnetic studies, Co(II) can be substituted for Cu(II).[6]
  - Dissolve the purified protein in a suitable NMR buffer (e.g., 20 mM phosphate buffer, pH 6.0-7.0) containing 90% H2O/10% D2O or 100% D2O, depending on the experiment.
  - Concentrate the protein sample to a final concentration of 0.5-2.0 mM.
  - Add a known concentration of a reference standard (e.g., DSS or TSP) for chemical shift referencing.
- Isotopic Labeling (for detailed structure determination):
  - For sequential assignment and detailed structural analysis, prepare uniformly 15N- and/or 13C-labeled **stellacyanin** by growing the expression host in a minimal medium supplemented with 15NH4Cl and/or 13C-glucose as the sole nitrogen and carbon sources, respectively.

Protocol 2: NMR Data Acquisition

- Standard NMR Experiments:
  - Acquire all NMR data on a high-field NMR spectrometer (≥ 600 MHz) equipped with a cryoprobe for optimal sensitivity and resolution.[11]
- Sequence-Specific Resonance Assignment:

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- Acquire a suite of 2D and 3D heteronuclear NMR experiments on the 15N, 13C-labeled sample.
- 2D 1H-15N HSQC: This is the starting point for backbone assignment, providing a fingerprint of the protein.[12][13] Each peak corresponds to a backbone or side-chain NH group.[12]
- 3D HNCA & 3D HN(CO)CA: These experiments correlate the amide proton and nitrogen of a residue with the Cα of the same residue (i) and the preceding residue (i-1), forming the basis of sequential backbone walking.
- 3D HNCACB & 3D CBCA(CO)NH: These experiments provide correlations to both Cα and Cβ chemical shifts, aiding in the identification of amino acid types.
- 3D HCCH-TOCSY: This experiment is used to obtain side-chain proton and carbon assignments.

- Collection of Structural Restraints:
  - 3D 15N-edited NOESY-HSQC and 3D 13C-edited NOESY-HSQC: These experiments provide through-space correlations between protons that are close in space (< 5-6 Å), which are the primary source of distance restraints for structure calculation.[14][15][16] A mixing time of 100-150 ms is typically used.
  - Backbone Torsion Angle Restraints: Derive dihedral angle restraints (φ and ψ) from backbone Cα, Cβ, CO, N, and Hα chemical shifts using programs like TALOS+.
- Paramagnetic NMR Experiments (on Cu(II) or Co(II) **stellacyanin**):
  - 1D 1H NMR: Acquire 1D spectra to observe hyperfine-shifted resonances.[6]
  - 2D NOESY: Acquire 2D NOESY spectra to establish through-space connectivities between the paramagnetically shifted signals and other protons.[6]
  - Relaxation Measurements (T1 and T2): Measure longitudinal (T1) and transverse (T2) relaxation rates to derive distance information from the paramagnetic center.[6][17]

Protocol 3: Structure Calculation and Refinement

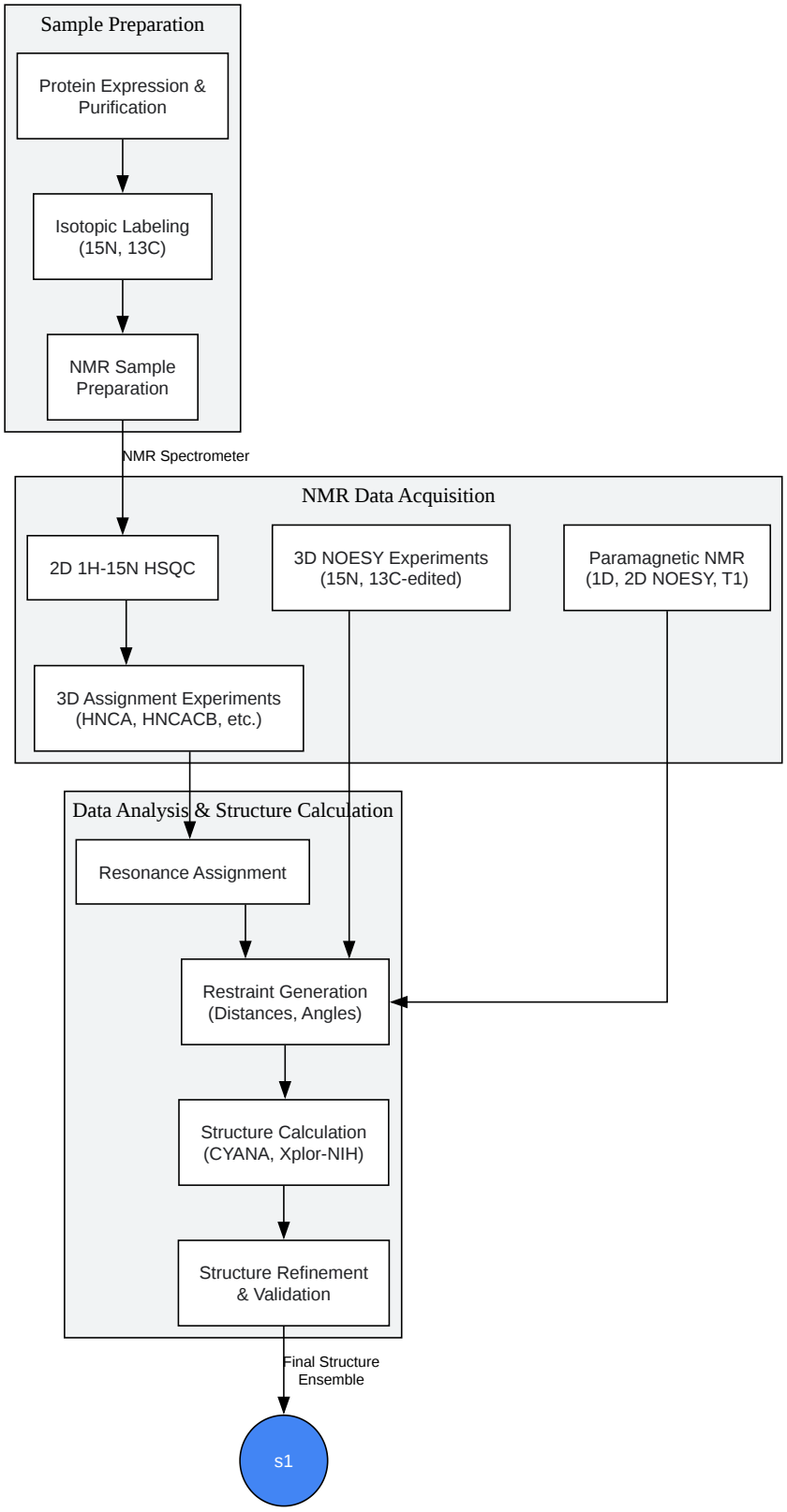
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- Data Processing:
  - Process the acquired NMR data using software such as NMRPipe or TopSpin.
- Resonance Assignment:
  - Analyze the processed spectra and perform sequential backbone and side-chain assignments using software like CCPNmr Analysis or SPARKY.
- NOE Assignment and Distance Restraint Generation:
  - Automatically or manually assign NOE cross-peaks in the 3D NOESY spectra.
  - Convert the volumes of the assigned NOE peaks into upper distance limits.[14]
- Structure Calculation:
  - Use the experimental distance and dihedral angle restraints to calculate an ensemble of 3D structures using software such as CYANA, Xplor-NIH, or CNS.[14][18][19]
  - The calculation typically involves simulated annealing protocols starting from randomized initial structures.[16]
- Structure Refinement and Validation:
  - Refine the calculated structures in an explicit water model.
  - Validate the quality of the final ensemble of structures using programs like PROCHECK-NMR or MolProbity to assess stereochemical quality, bond lengths, and angles.

IV. Visualizations

The following diagrams illustrate the key workflows in the NMR-based structure determination of **stellacyanin**.

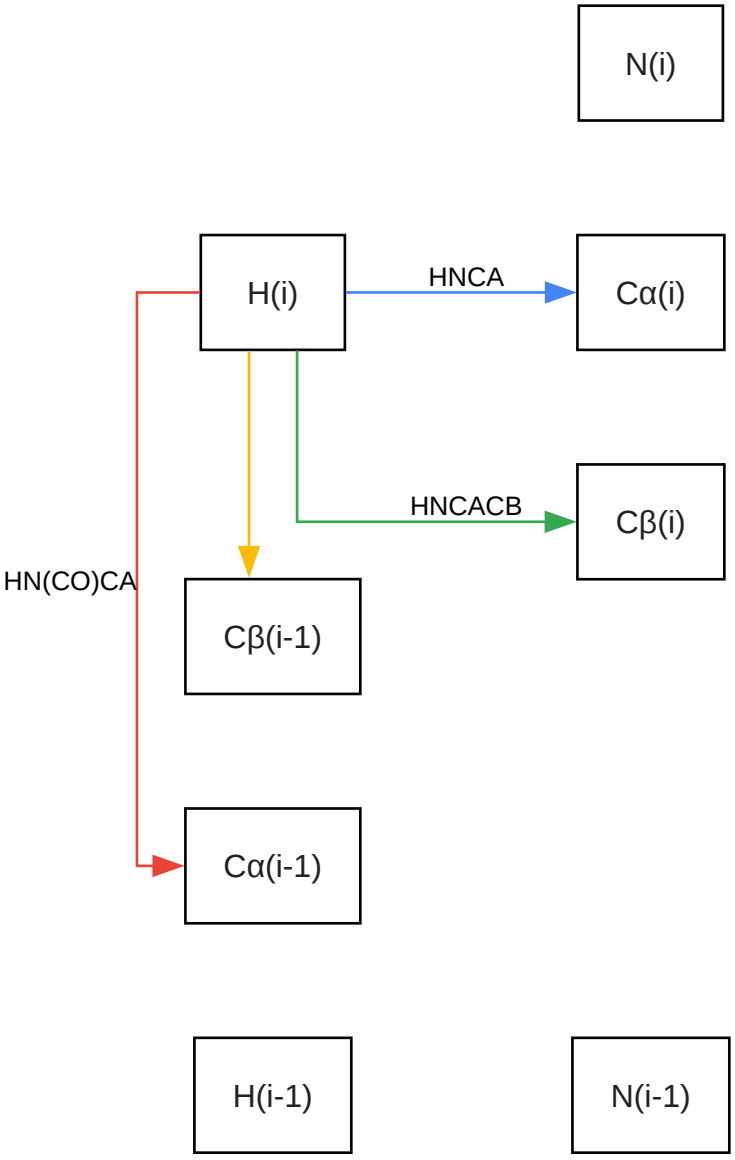
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Caption: Overall workflow for **stellacyanin** structure determination by NMR.

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Caption: Key 3D NMR experiments for sequential backbone assignment.

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